Technical Guide: Structural Elucidation of 6-Bromo-4-methylquinolin-3-amine

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Compound of Interest

Compound Name:	*6-Bromo-4-methylquinolin-3-amine*
CAS No.:	*1201646-50-5*
Cat. No.:	*B2712272*

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Executive Summary & Synthetic Context

The compound **6-Bromo-4-methylquinolin-3-amine** represents a specific scaffold often utilized in the development of kinase inhibitors and antimalarial agents. Its structural integrity relies on the precise regiochemistry of the bromine atom (C6), the methyl group (C4), and the primary amine (C3).

Before initiating spectral analysis, one must understand the synthetic origin to anticipate potential impurities (regioisomers). This molecule is typically accessed via the reduction of 6-bromo-4-methyl-3-nitroquinoline, which itself is derived from the cyclization of 2-amino-5-bromobenzophenone derivatives or through the Friedländer synthesis.

Critical Quality Attribute (CQA): The most common structural error in this class is the transposition of the methyl group or the halogen, often resulting from non-reginoselective cyclization. The analytical workflow below is designed to rule out these isomers.

Analytical Workflow Strategy

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The elucidation follows a "Mass-to-Map" logic: confirming the elemental composition first, then mapping the carbon skeleton, and finally assigning proton connectivity.

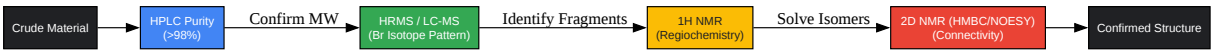

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Figure 1: Step-wise analytical workflow for structural validation.

Mass Spectrometry (MS) Analysis

The presence of Bromine provides a distinct spectral signature that serves as the first checkpoint.

- Ionization Mode: Electrospray Ionization (ESI) in Positive mode (

).
- Molecular Formula: $C_{10}H_9BrN_2$
- Exact Mass: ~235.99 (for ^{79}Br) and ~237.99 (for ^{81}Br).

Key Diagnostic Features

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Feature	Observation	Mechanistic Explanation
Isotopic Pattern	1:1 doublet ratio (and)	Natural abundance of ^{79}Br (50.7%) and ^{81}Br (49.3%) creates a "twin peak" signature.
Base Peak	237/239	Protonated molecular ion .
Fragmentation	Loss of 80/82 Da (HBr)	Characteristic reductive elimination of HBr in collision-induced dissociation (CID), yielding a radical cation at ~157.

> *Analyst Note: If the M/M+2 ratio deviates significantly from 1:1, suspect contamination with the chloro-analog (3:1 ratio) or de-halogenated impurity.*

Infrared Spectroscopy (FT-IR)

IR is used primarily to confirm the functional group transformation (Nitro

Amine).

- Primary Amine (

  ): Look for the characteristic "doublet" stretch (asymmetric and symmetric) in the high frequency region, typically 3400–3300 cm^{-1}.
- Absence of Nitro: Disappearance of strong bands at ~1530 cm^{-1} and ~1350 cm^{-1} (NO_2 asymmetric/symmetric stretch) confirms successful reduction.

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Nuclear Magnetic Resonance (NMR) Elucidation

This is the core of the structural proof. The quinoline ring current and substituent effects allow for precise assignment.

^{1}H NMR Assignment (400 MHz, DMSO-)

Theoretical shifts based on substituent additivity rules and analogous 6-bromoquinolines.

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Position	Proton	Type	(ppm)	Coupling (Hz)	Assignment Logic
2	H-2	Singlet	8.45 – 8.55	-	Diagnostic: Isolated proton between N and C3-NH_2. Shielded relative to unsubstituted quinoline (8.9 ppm) due to the electron-donating 3-NH_2 group.
5	H-5	Doublet	7.95 – 8.05		Key Regio-marker: Located at the "bay" region. Only couples to H-7 (meta) because C6 is blocked by Br and C4 is blocked by Methyl.
8	H-8	Doublet	7.80 – 7.90		Typical aromatic doublet. Couples strongly to H-7.
7	H-7	dd	7.60 – 7.70		"Doublet of doublets."

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					Couples ortho to H-8 and meta to H-5.
3-NH_2	-NH_2	Broad s	5.40 – 5.80	-	Exchangeable with D_2O. Broadening depends on solvent dryness and H-bonding.
4-CH_3	-CH_3	Singlet	2.35 – 2.45	-	Methyl group attached to the aromatic ring. Slightly deshielded by the ring current but shielded by the adjacent amine.

^{13}C NMR Overview

- Total Carbons: 10 signals expected.
- Aliphatic: One signal at ~14-16 ppm (4-CH_3).
- Aromatic: 9 signals in the 120–155 ppm range.
  - C-2: Deshielded (~140-145 ppm) due to proximity to Nitrogen.
  - C-3: Shielded (~135 ppm) due to amino group attachment.
  - C-6: Distinct shift (~118-120 ppm) due to the heavy atom effect of Bromine (Carbon bonded to Br is often shielded relative to C-H).

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Advanced Verification: 2D NMR Logic

To definitively prove the methyl group is at Position 4 (and not Position 2 or 3), HMBC (Heteronuclear Multiple Bond Correlation) is required.

HMBC Correlation Pathway

The methyl protons (

) must show long-range coupling (

) to specific ring carbons.

- Correlation 1: Methyl protons

  C4 (ipso, weak/absent in HMBC, seen in HSQC).

- Correlation 2: Methyl protons

  C3 (ortho). Since C3 bears the amine, this carbon will have a distinct chemical shift.

- Correlation 3: Methyl protons

  C4a (bridgehead carbon). This confirms the methyl is on the pyridine ring, adjacent to the bridge.

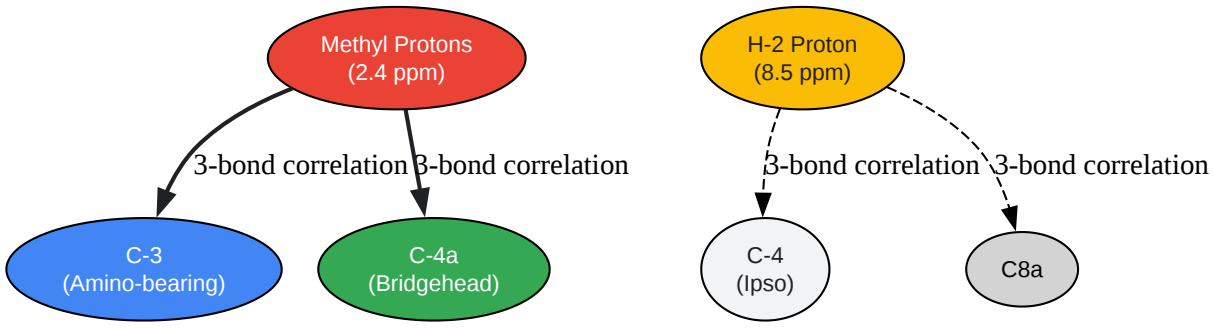

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Figure 2: HMBC correlations confirming the 4-Methyl position.

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Quality Control & Storage

- Purity Assessment: HPLC using a C18 column (e.g., Agilent Zorbax), Gradient 5-95% ACN/Water + 0.1% Formic Acid. The amine functionality may cause tailing; consider using a high pH buffer (Ammonium Bicarbonate) if stable.
- Stability: 3-aminoquinolines are susceptible to oxidation (turning brown/black) upon exposure to air and light. Store under Argon at -20°C.

References

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